

Proper Disposal of Domperidone-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Domperidone-d6

Cat. No.: B588569

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The proper disposal of **Domperidone-d6**, a deuterated analog of Domperidone, is a critical component of laboratory safety and environmental responsibility. As a pharmaceutical-related compound, it requires careful handling and disposal in accordance with institutional, local, and federal regulations. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to safely manage **Domperidone-d6** waste.

Hazard Assessment and Safety Data

While one Safety Data Sheet (SDS) for **Domperidone-d6** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), another describes it as a "Pharmaceutical related compound of unknown potency".^[1] Furthermore, the SDS for the non-deuterated parent compound, Domperidone, classifies it as harmful if swallowed and suspected of damaging fertility or the unborn child. Given this information, a conservative approach is warranted. It is best practice to handle **Domperidone-d6** as a hazardous chemical waste.

Key safety and handling information is summarized in the table below.

Property	Data	Reference
Chemical Formula	C ₂₂ H ₁₈ D ₆ ClN ₅ O ₂	[1]
Molecular Weight	432 g/mol	
Appearance	Solid, Crystalline Powder	[2]
Storage	Store locked up. Keep container tightly closed in a dry, cool place.	[2]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition	Emits toxic fumes under fire conditions, including Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), and Hydrogen chloride.	[1][2]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Domperidone-d6** from a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling **Domperidone-d6** waste, ensure you are wearing appropriate PPE as recommended for handling the parent compound.

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.[2]
- **Eye Protection:** Use safety goggles or glasses.[2]
- **Lab Coat:** A lab coat should be worn to protect clothing.[2]

Step 2: Waste Segregation

Proper segregation is crucial to prevent accidental chemical reactions and ensure compliant disposal.

- Designated Waste Container: Dedicate a specific, compatible container for **Domperidone-d6** waste. Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.[3]
- Avoid Mixing: Do not mix **Domperidone-d6** waste with other chemical waste streams unless they are known to be compatible.[3][4] Specifically, keep it segregated from incompatible materials like strong oxidizing agents.[1]

Step 3: Labeling the Waste Container

Clear and accurate labeling is a regulatory requirement and essential for safety.[5]

- The container must be clearly labeled with the words "Hazardous Waste".[3][4]
- Identify the full chemical name: "**Domperidone-d6**". Do not use abbreviations.[3]
- List all constituents if it is a mixture, including any solvents.[3]
- Indicate the approximate quantity or concentration.
- Include the date of waste generation and the laboratory or Principal Investigator's contact information.[3]

Step 4: Safe On-site Storage

Store the labeled waste container in a designated and secure area while awaiting pickup.

- The storage area should be close to where the waste is generated and under the supervision of laboratory personnel.[6]
- Ensure the container is kept closed except when adding waste.[4]
- Store waste in secondary containment to prevent spills.[4]

Step 5: Professional Disposal

Domperidone-d6 should not be disposed of down the drain or in regular trash.[3][4]

- Licensed Disposal Vendor: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous material disposal company.[1][5]
- Incineration: The recommended disposal method is incineration in a facility equipped with an afterburner and scrubber to handle hazardous combustion products.[1]

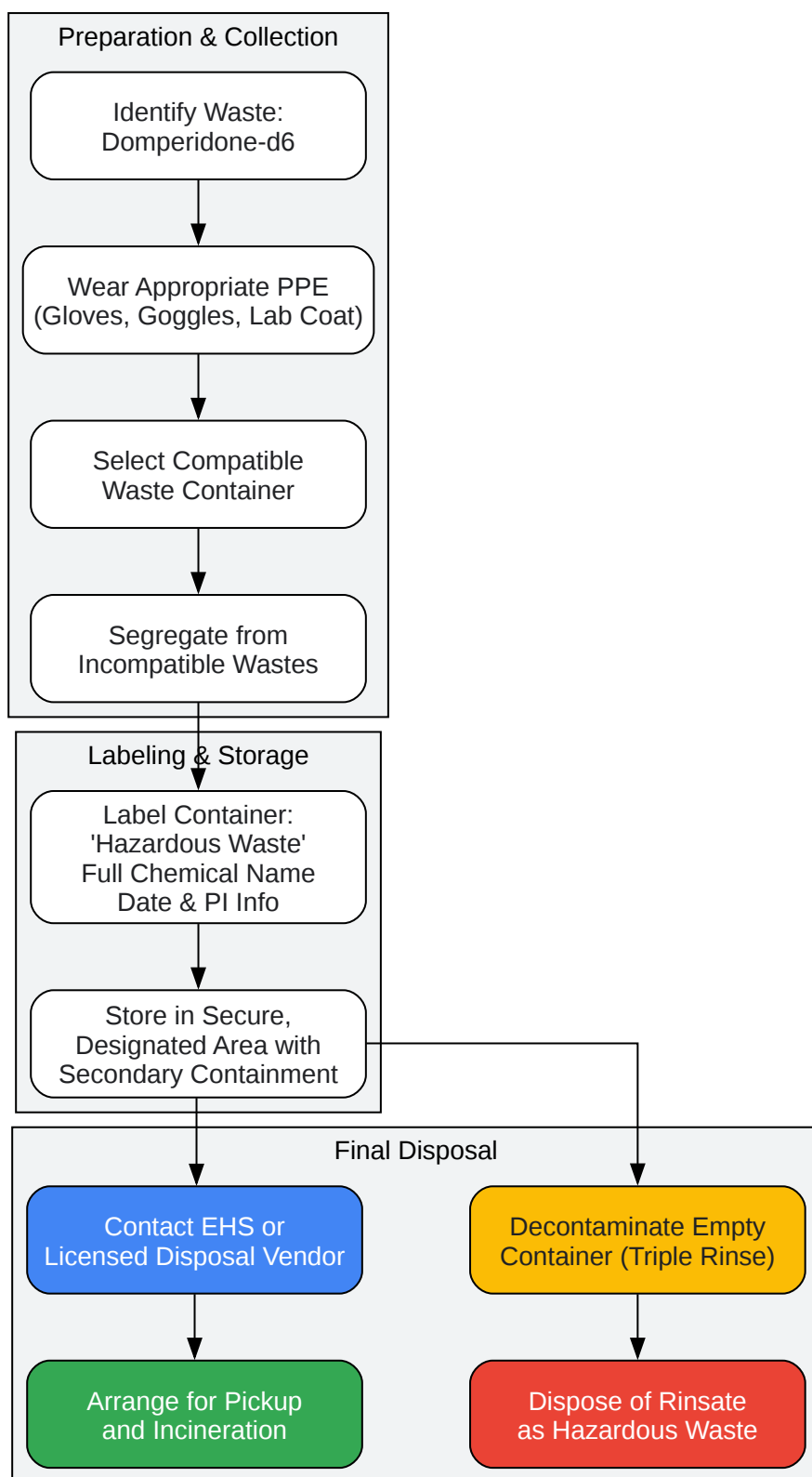
Step 6: Decontamination of Empty Containers

Empty containers that held **Domperidone-d6** must also be managed properly.

- If the container held a toxic chemical, it must be triple-rinsed with an appropriate solvent capable of removing the chemical residue.[4]
- The rinsate (the solvent used for rinsing) must be collected and treated as "Hazardous Waste" along with the **Domperidone-d6** waste.[4]
- After triple-rinsing, the container can typically be disposed of in the regular trash or recycled, depending on institutional policies.[4][7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Domperidone-d6**.



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